

Technical Support Center: Recrystallization of 4-(benzyloxy)-2-fluorobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(BenzylOxy)-2-fluorobenzoic acid

Cat. No.: B176245

[Get Quote](#)

Welcome to the technical support center for the purification of **4-(benzyloxy)-2-fluorobenzoic acid**. This guide is designed for researchers, medicinal chemists, and professionals in drug development. Here, we provide a detailed recrystallization protocol, troubleshooting guidance for common experimental challenges, and a comprehensive FAQ section. Our approach is grounded in established chemical principles to ensure you can achieve the highest purity for your compound.

Understanding the Molecule: Physicochemical Properties

Before proceeding with the recrystallization, it is crucial to understand the key physical properties of **4-(benzyloxy)-2-fluorobenzoic acid**, as these will dictate the optimal purification strategy.

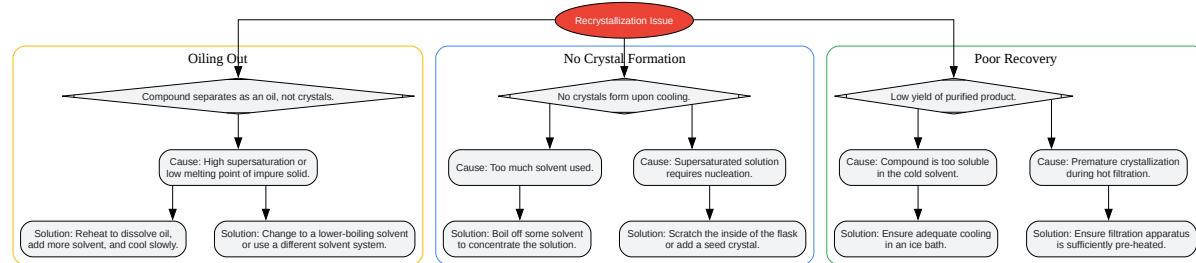
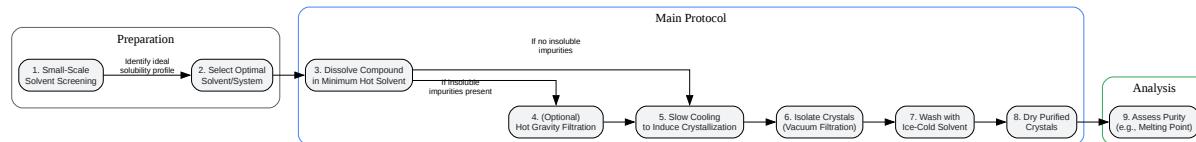
Property	Value	Source
CAS Number	114045-96-4	[1] [2]
Molecular Formula	C ₁₄ H ₁₁ FO ₃	[1] [2]
Molecular Weight	246.23 g/mol	[1] [2]
Appearance	White to off-white or pale cream solid (crystals or powder)	[2] [3]
Melting Point	163-169 °C	[1] [2] [3]

The relatively high melting point of this compound suggests a stable crystal lattice, which is favorable for purification by recrystallization. The presence of a carboxylic acid group, a fluoro substituent, and a benzyloxy ether linkage will influence its solubility in various solvents. Aromatic carboxylic acids, as a class, tend to be soluble in alcohols and can often be recrystallized from aqueous alcohol mixtures or hot water.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Recommended Recrystallization Protocol

This protocol is a robust starting point for the purification of **4-(benzyloxy)-2-fluorobenzoic acid**. Given the absence of specific solubility data in the literature, a small-scale solvent screening is highly recommended to determine the optimal solvent system for your specific batch of material.

Diagram of the Recrystallization Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Benzyl-2-fluorobenzoic acid Price from Supplier Brand ShangPharma Technology(JiangXi)Co.,Ltd on Chemsr.com [m.chemsrc.com]
- 2. 4-Benzyl-2-fluorobenzoic ac | 114045-96-4 [amp.chemicalbook.com]
- 3. 4-Benzyl-2-fluorobenzoic acid, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 4. Reagents & Solvents [chem.rochester.edu]
- 5. sihauchemicals.co.in [sihauchemicals.co.in]
- 6. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Technical Support Center: Recrystallization of 4-(benzyl)-2-fluorobenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b176245#recrystallization-protocol-for-4-benzyl-2-fluorobenzoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com